

# Commercially available sources of Alpidem-d14 for research

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## Compound of Interest

Compound Name: Alpidem-d14

Cat. No.: B564242

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## Alpidem-d14: A Technical Guide for Research Applications

This guide provides an in-depth overview of commercially available **Alpidem-d14**, a deuterated analog of Alpidem, for use in research settings. It is intended for researchers, scientists, and drug development professionals, offering detailed information on sourcing, technical specifications, and relevant experimental applications.

## Commercial Availability and Specifications

**Alpidem-d14** is available from several chemical suppliers catering to the research community. It is primarily used as an internal standard in quantitative mass spectrometry-based analyses due to its mass shift relative to the parent compound, Alpidem. Below is a summary of suppliers and the typical product specifications.

Table 1: Commercial Suppliers of **Alpidem-d14**

Supplier	CAS Number	Molecular Formula	Molecular Weight	Notes
MedChemExpress	1189962-23-9	C <sub>21</sub> H <sub>9</sub> D <sub>14</sub> Cl <sub>2</sub> N <sub>3</sub> O	418.42	For research use only; not for human use.[1]
Pharmaffiliates	1189962-23-9	C <sub>21</sub> H <sub>9</sub> D <sub>14</sub> Cl <sub>2</sub> N <sub>3</sub> O	418.42	Sells highly pure Alpidem-d14.
Clearsynth	1189962-23-9	Not specified	Not specified	Intended solely for research purposes.[2]

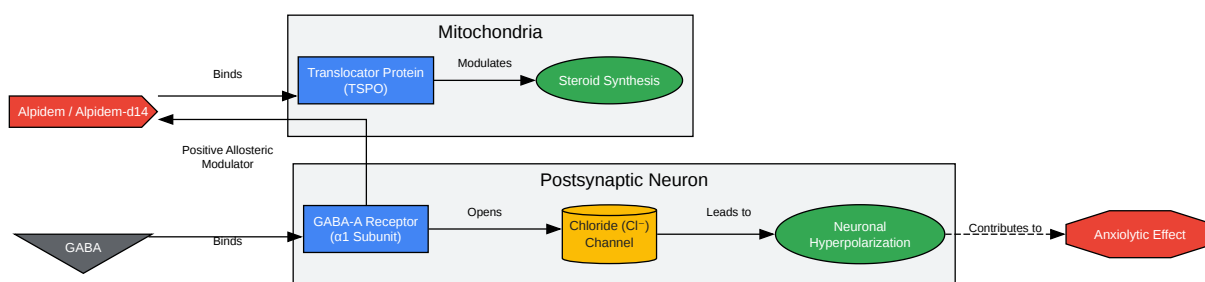
Table 2: Technical Data for **Alpidem-d14**

Parameter	Specification	Source
Purity	≥98% (Typically by HPLC)	[3]
Isotopic Enrichment	Not explicitly stated by suppliers, but high enrichment is standard for such reagents.	
Formulation	Typically supplied as a solid powder.	[3]
Storage	Store at -20°C for long-term stability.	General recommendation for deuterated standards.
Solubility	Soluble in organic solvents such as DMSO and Dimethyl Formamide.	General chemical properties.

## Mechanism of Action and Signaling

Alpidem is an anxiolytic agent from the imidazopyridine class. Unlike traditional benzodiazepines, it exhibits a unique pharmacological profile. It acts as a positive allosteric modulator at the gamma-aminobutyric acid (GABA) type A receptor, specifically showing high

affinity for the  $\alpha 1$  subunit.[4] This interaction enhances the effect of GABA, the primary inhibitory neurotransmitter in the central nervous system, leading to its anxiolytic effects.[4][5] Additionally, Alpidem has been identified as a selective ligand for the Translocator Protein 18 kDa (TSPO), previously known as the peripheral benzodiazepine receptor, which is located on the outer mitochondrial membrane and is involved in processes like steroid synthesis.[6]



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**Figure 1.** Simplified signaling pathway for Alpidem.

## Experimental Protocols

Deuterated standards like **Alpidem-d14** are critical for quantitative analysis using mass spectrometry, particularly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The following is a generalized protocol for the use of **Alpidem-d14** as an internal standard for quantifying Alpidem in a biological matrix (e.g., plasma).

## Protocol: Quantification of Alpidem in Plasma using LC-MS/MS

### 1. Materials and Reagents:

- **Alpidem-d14** (Internal Standard, IS)

- Alpidem (Analyte standard)
- Blank plasma
- Acetonitrile (ACN) with 0.1% formic acid (Protein Precipitation Solution)
- Methanol (for stock solutions)
- HPLC-grade water with 0.1% formic acid (Mobile Phase A)
- HPLC-grade ACN with 0.1% formic acid (Mobile Phase B)

## 2. Preparation of Stock and Working Solutions:

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve Alpidem in methanol.
- IS Stock Solution (1 mg/mL): Accurately weigh and dissolve **Alpidem-d14** in methanol.
- Working Solutions: Prepare serial dilutions of the analyte stock solution in a 50:50 ACN:water mixture to create calibration standards. Prepare a working solution of the IS at an appropriate concentration (e.g., 100 ng/mL).

## 3. Sample Preparation (Protein Precipitation):

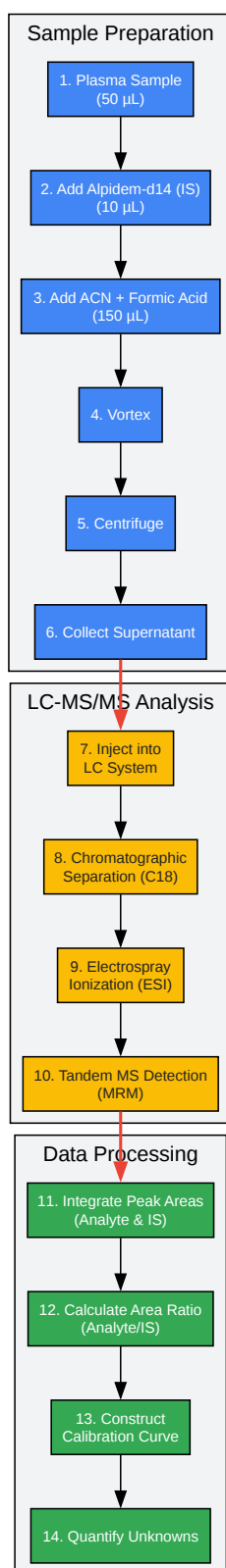
- Pipette 50 µL of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 10 µL of the IS working solution to all tubes (except blank matrix).
- Add 150 µL of ice-cold Protein Precipitation Solution (ACN with 0.1% formic acid).
- Vortex vigorously for 1 minute to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to an HPLC vial for analysis.

## 4. LC-MS/MS Analysis:

- LC System: Agilent HP 1100 chromatograph or equivalent.[\[7\]](#)
- Column: A suitable C18 reversed-phase column (e.g., Luna Max RP).[\[7\]](#)
- Mobile Phase: Gradient elution with Mobile Phase A and Mobile Phase B.
- Mass Spectrometer: LCT Premier Micromass spectrometer or equivalent triple quadrupole instrument.[\[7\]](#)
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Detection: Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for both Alpidem and **Alpidem-d14**.

#### 5. Data Analysis:

- Integrate the peak areas for the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the IS peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Alpidem in the unknown samples by interpolating their peak area ratios from the calibration curve.



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**Figure 2.** General workflow for quantification using an internal standard.

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